5-(Chloromethyl)-1-methylpyrazole Hydrochloride molecular weight

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-(Chloromethyl)-1-methylpyrazole Hydrochloride*
CAS No.:	*1434128-56-9*
Cat. No.:	*B1631760*

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An In-Depth Technical Guide to **5-(Chloromethyl)-1-methylpyrazole Hydrochloride**: Properties, Synthesis, Analysis, and Applications

Executive Summary

This technical guide provides a comprehensive overview of **5-(Chloromethyl)-1-methylpyrazole Hydrochloride** (CAS No: 1434128-56-9), a pivotal heterocyclic building block for the research, pharmaceutical, and agrochemical industries. The document details the compound's fundamental physicochemical properties, including its molecular weight, and elucidates the critical distinction between the hydrochloride salt and its free base. Authored for researchers, scientists, and drug development professionals, this guide offers field-proven insights into its synthesis, reaction mechanisms, analytical characterization, and key applications. Furthermore, it establishes self-validating protocols for quality control and outlines stringent safety and handling procedures to ensure reliable and safe laboratory execution.

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Introduction: The Pyrazole Scaffold in Modern Chemistry

Pyrazole and its derivatives represent a cornerstone in heterocyclic chemistry, renowned for their wide spectrum of biological activities and versatile applications.[1][2] These five-membered aromatic rings containing two adjacent nitrogen atoms are integral to many therapeutically important compounds.[2][3] **5-(Chloromethyl)-1-methylpyrazole Hydrochloride** emerges as a particularly valuable intermediate. Its structure combines the stable and pharmacologically relevant pyrazole core with a highly reactive chloromethyl group.[4][5] This functional group serves as a potent electrophilic site, enabling a variety of nucleophilic substitution reactions and making the compound a versatile precursor for constructing more complex molecular architectures in drug discovery and agrochemical development.[4][6]

Physicochemical and Structural Characterization

A precise understanding of a compound's properties is the foundation of its effective application. A common point of confusion arises between the free base and its hydrochloride salt. The hydrochloride form, which is the focus of this guide, generally offers superior stability and solubility, making it more amenable to storage and use in various reaction conditions.

The key physicochemical properties are summarized below.

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Property	Value	Source
Chemical Name	5-(Chloromethyl)-1-methylpyrazole Hydrochloride	-
CAS Number	1434128-56-9	[6][7]
Molecular Formula	$C_5H_8Cl_2N_2$	[5][6][8]
Molecular Weight	167.04 g/mol	[6]
Appearance	Off-white to white powder/solid	[9]
Purity	≥95% (Typically)	[6]
Storage	Room temperature, dry, inert atmosphere	[6][10]

Note: The corresponding free base, 5-(Chloromethyl)-1-methylpyrazole (CAS: 84547-63-7), has a molecular formula of $C_5H_7ClN_2$ and a molecular weight of 130.58 g/mol .[10][11]

Synthesis and Reaction Mechanisms

The synthesis of **5-(Chloromethyl)-1-methylpyrazole Hydrochloride** is a multi-step process that leverages fundamental principles of heterocyclic and electrophilic substitution chemistry. The causality behind the typical synthetic route is to first build the stable pyrazole core and then introduce the reactive functional group.

Core Synthesis Pathway

The generalized synthesis involves two primary stages: the formation of the 1-methylpyrazole ring, followed by chloromethylation at the C5 position.

- Pyrazole Ring Formation: This is typically achieved through the condensation reaction of a hydrazine derivative (e.g., methylhydrazine) with a suitable 1,3-dicarbonyl compound or its equivalent. This classical approach provides robust access to the core heterocyclic structure. [3]

- Chloromethylation: The pre-formed 1-methylpyrazole undergoes an electrophilic aromatic substitution to introduce the chloromethyl group. This is commonly performed using

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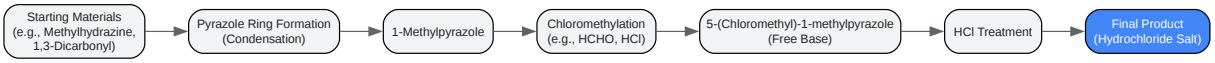
formaldehyde and hydrogen chloride, often with a Lewis acid catalyst, or with reagents like chloromethyl methyl ether.[4][5]

- Hydrochloride Salt Formation: The resulting free base is treated with hydrochloric acid to precipitate the stable, crystalline hydrochloride salt, which enhances its handling and storage properties.[5]



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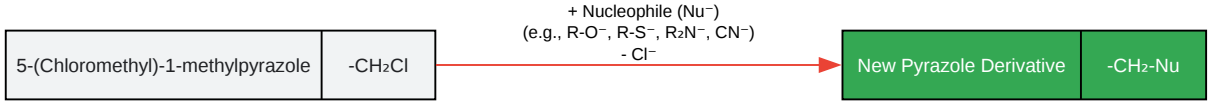
Caption: Generalized workflow for the synthesis of the target compound.

The Versatility of the Chloromethyl Group

The synthetic utility of **5-(Chloromethyl)-1-methylpyrazole Hydrochloride** is primarily derived from the reactivity of its chloromethyl (-CH_2Cl) moiety. The chlorine atom is a good leaving group, making the adjacent carbon atom highly susceptible to nucleophilic attack. This allows for the facile introduction of a wide range of functional groups.



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Caption: Nucleophilic substitution at the reactive chloromethyl group.

Analytical and Quality Control Protocols

To ensure the integrity of research and development outcomes, rigorous analytical validation of the starting material is non-negotiable. The following protocols form a self-validating system for confirming the identity, purity, and structure of **5-(Chloromethyl)-1-methylpyrazole Hydrochloride**.

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Protocol: Purity Assessment via High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the purity of the compound and quantify any impurities.
- Methodology:
  - Preparation of Mobile Phase: Prepare a suitable mobile phase, typically a gradient of acetonitrile and water with 0.1% trifluoroacetic acid (TFA) or formic acid.
  - Sample Preparation: Accurately weigh and dissolve approximately 1 mg of the compound in 1 mL of diluent (e.g., 50:50 acetonitrile/water).
  - Instrumentation:
    - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
    - Flow Rate: 1.0 mL/min.
    - Injection Volume: 10 µL.
    - Detection: UV detector at 210-254 nm.
  - Analysis: Run the sample and integrate the peak areas. Purity is calculated as the percentage of the main peak area relative to the total peak area.
- Causality: Reverse-phase HPLC separates compounds based on hydrophobicity. The acidic modifier ensures good peak shape for the nitrogen-containing heterocycle.

Protocol: Structural Verification via Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To confirm the chemical structure and connectivity of atoms.
- Methodology:
  - Sample Preparation: Dissolve 5-10 mg of the compound in approximately 0.7 mL of a deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$).

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- ^{1}H NMR Analysis: Acquire a proton NMR spectrum. Expected signals would include a singlet for the N-methyl group, a singlet for the chloromethyl (-CH_2) group, and distinct signals for the protons on the pyrazole ring.
- ^{13}C NMR Analysis: Acquire a carbon NMR spectrum to confirm the number and type of carbon environments.

- Causality: NMR provides unambiguous structural information. The chemical shifts and coupling patterns of the protons are unique fingerprints of the molecule's structure.[12]

Protocol: Mass Spectrometry for Molecular Weight Confirmation

- Objective: To verify the molecular weight of the compound.
- Methodology:
  - Sample Preparation: Prepare a dilute solution of the sample in a suitable solvent like methanol or acetonitrile.
  - Analysis: Infuse the sample into an electrospray ionization (ESI) mass spectrometer.
  - Data Interpretation: In positive ion mode, look for the molecular ion peak corresponding to the free base $[M+H]^+$ at m/z ≈ 131.04, as the HCl is lost during ionization.
- Causality: Mass spectrometry provides a highly accurate mass measurement, confirming the elemental composition of the molecule.[11]

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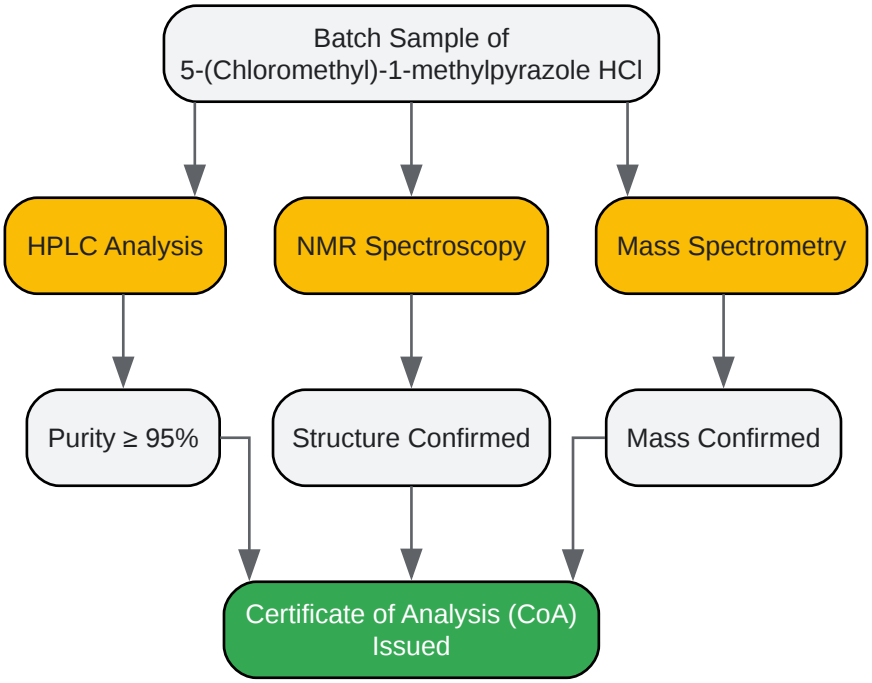

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Caption: A standard analytical workflow for quality control validation.

Applications in Research and Development

The primary value of **5-(Chloromethyl)-1-methylpyrazole Hydrochloride** lies in its role as a versatile synthetic intermediate.

- Drug Discovery: Researchers utilize this compound as a starting point for synthesizing libraries of novel pyrazole-containing molecules.[5] By reacting it with various nucleophiles, a diverse range of derivatives can be rapidly generated for screening against biological targets such as enzymes and receptors implicated in inflammatory, oncologic, or infectious diseases.[4]

- Agrochemical Synthesis: In the agrochemical sector, it serves as a key building block for developing new herbicides, fungicides, and plant growth regulators.[6] The pyrazole scaffold is known to be effective in this domain, and the ability to easily modify the C5 position allows for fine-tuning of activity and selectivity.

- Materials Science: The pyrazole ring can act as a ligand for metal ions, making its derivatives useful in the synthesis of coordination polymers and other advanced materials.

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Safety, Handling, and Storage Protocols

Due to its reactivity and hazardous nature, strict adherence to safety protocols is mandatory when handling **5-(Chloromethyl)-1-methylpyrazole Hydrochloride**.

GHS Classification	Hazard Statement	Precautionary Statement	Source
Acute Toxicity, Oral	H302: Harmful if swallowed	P270: Do not eat, drink or smoke when using this product.	[7]
Skin Corrosion	H314: Causes severe skin burns	P280: Wear protective gloves/protective clothing/eye protection.	[7]
Serious Eye Damage	H318: Causes serious eye damage	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[7][9]

Handling

- Personal Protective Equipment (PPE): Always wear a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles or a face shield.
- Ventilation: Handle only in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust or vapors.[7]
- Procedure: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.[7] Immediately remove any contaminated clothing.

Storage

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- Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated location.[7] For long-term stability, storage in a freezer at -20°C under an inert atmosphere is recommended.[10]
- Incompatibilities: Keep away from strong oxidizing agents, strong bases, and moisture.

Disposal

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.

Conclusion

5-(Chloromethyl)-1-methylpyrazole Hydrochloride is more than just a chemical with a specific molecular weight; it is an enabling tool for innovation in chemical synthesis. Its well-defined physicochemical properties, combined with the strategic reactivity of its chloromethyl group, make it an indispensable building block for scientists in both academic and industrial settings. By adhering to the rigorous analytical and safety protocols outlined in this guide, researchers can confidently leverage this compound to construct novel molecules, accelerating progress in the fields of medicine, agriculture, and materials science.

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- To cite this document: BenchChem. [5-(Chloromethyl)-1-methylpyrazole Hydrochloride molecular weight]. BenchChem, [2026]. [Online PDF]. Available at:

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